

Decoding the Certificate of Analysis: A Technical Guide to Boc-Glycine-13C

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For Researchers, Scientists, and Drug Development Professionals

Stable isotope-labeled compounds are indispensable tools in modern research, enabling precise tracking and quantification in a multitude of applications, from metabolic flux analysis to quantitative proteomics. Boc-Glycine-¹³C, a derivative of the simplest amino acid, glycine, protected with a tert-butyloxycarbonyl (Boc) group and enriched with a carbon-13 isotope, is a key reagent in many of these advanced studies. A thorough understanding of its quality and purity, as detailed in the Certificate of Analysis (CoA), is paramount for the integrity and reproducibility of experimental results. This in-depth technical guide provides a comprehensive overview of how to interpret the CoA for Boc-Glycine-¹³C, detailing the analytical methodologies employed and the significance of the data presented.

Representative Certificate of Analysis: Boc-Glycine¹³C

A typical Certificate of Analysis for Boc-Glycine-¹³C provides a summary of the physical and chemical properties of a specific batch. The following tables consolidate representative quantitative data you would expect to find.

Table 1: General Properties and Identification



Parameter	Specification	Result
Product Name	Boc-Glycine-13C	Conforms
CAS Number	97352-64-2	Conforms
Molecular Formula	C ₆ ¹³ CH ₁₃ NO ₄	Conforms
Molecular Weight	176.18 g/mol	Conforms
Appearance	White to off-white solid	White solid
Melting Point	86-89 °C	87.5 °C

Table 2: Purity and Isotopic Enrichment

Analytical Test	Method	Specification	Result
Chemical Purity	HPLC	≥ 98.0%	99.5%
Isotopic Enrichment	Mass Spectrometry	≥ 99 atom % ¹³ C	99.2 atom % ¹³ C
¹H NMR	Conforms to structure	Conforms	Conforms
¹³ C NMR	Conforms to structure	Conforms	Conforms

Table 3: Elemental Analysis

Element	Theoretical (%)	Actual (%)
Carbon (C)	47.72	47.68
Hydrogen (H)	7.44	7.49
Nitrogen (N)	7.95	7.91

Experimental Protocols: The Foundation of Quality Assurance



The data presented in the CoA are the result of rigorous analytical testing. Below are detailed methodologies for the key experiments cited.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

Objective: To determine the chemical purity of Boc-Glycine-13C and to identify and quantify any impurities.

Methodology:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 μm particle size).
- Mobile Phase: A gradient of solvent A (0.1% trifluoroacetic acid in water) and solvent B (0.1% trifluoroacetic acid in acetonitrile).
- Gradient Program:

0-5 min: 95% A, 5% B

5-25 min: Linear gradient to 5% A, 95% B

25-30 min: Hold at 5% A, 95% B

30-35 min: Return to 95% A, 5% B

Flow Rate: 1.0 mL/min

Detection: UV absorbance at 210 nm.

- Sample Preparation: The sample is accurately weighed and dissolved in a suitable solvent (e.g., a mixture of water and acetonitrile) to a known concentration (e.g., 1 mg/mL).
- Analysis: The sample solution is injected into the HPLC system. The purity is calculated by dividing the peak area of the main component by the total area of all peaks, expressed as a percentage.



Mass Spectrometry (MS) for Isotopic Enrichment and Molecular Weight Verification

Objective: To confirm the molecular weight of Boc-Glycine-¹³C and to determine the percentage of ¹³C isotopic enrichment.

Methodology:

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) with an electrospray ionization (ESI) source.
- Ionization Mode: ESI in negative ion mode is often suitable for carboxylic acids.
- Sample Preparation: The sample is dissolved in a suitable solvent (e.g., methanol or acetonitrile) at a low concentration (e.g., 10 µg/mL) and may be infused directly or injected via an LC system.
- Data Acquisition: The mass spectrometer is scanned over a relevant mass-to-charge (m/z) range to detect the molecular ion [M-H]⁻.
- Analysis:
 - Molecular Weight Verification: The observed m/z of the monoisotopic peak is compared to the theoretical m/z of the ¹³C-labeled compound.
 - Isotopic Enrichment Calculation: The relative intensities of the isotopic peaks (e.g., the peak for the fully ¹³C-labeled molecule and the peak for the unlabeled molecule) are used to calculate the atom percent enrichment of ¹³C.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

Objective: To confirm the chemical structure of Boc-Glycine-¹³C and to ensure the absence of significant organic impurities.

¹H NMR Spectroscopy:



- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated chloroform (CDCl₃) or deuterated dimethyl sulfoxide (DMSO-d₆).
- Sample Preparation: The sample is dissolved in the deuterated solvent.
- Data Acquisition: A standard proton NMR spectrum is acquired.
- Interpretation: The chemical shifts, integration values, and coupling patterns of the observed peaks are compared to the expected spectrum for Boc-Glycine. Key expected signals include those for the tert-butyl group of the Boc protector and the methylene protons of the glycine backbone.

¹³C NMR Spectroscopy:

- Instrumentation: A high-field NMR spectrometer.
- Solvent: As for ¹H NMR.
- Data Acquisition: A proton-decoupled ¹³C NMR spectrum is acquired.
- Interpretation: The chemical shifts of the carbon signals are compared to the expected values. The spectrum will show a characteristic signal for the ¹³C-labeled carbon, which will typically be a singlet with a significantly higher intensity than the other carbon signals at natural abundance. The chemical shifts of the carbonyl carbon of the Boc group, the quaternary carbon of the Boc group, and the methyl carbons of the Boc group are also confirmed.

Elemental Analysis for Elemental Composition

Objective: To determine the percentage by weight of carbon, hydrogen, and nitrogen in the compound.

Methodology:

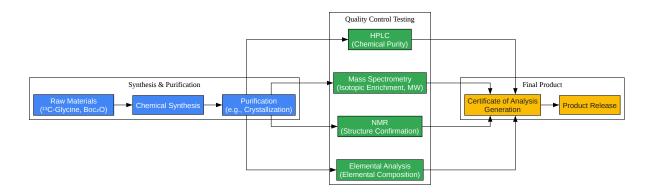
Instrumentation: An automated elemental analyzer.



- Principle: The sample is combusted at a high temperature in a stream of oxygen. The resulting gases (CO₂, H₂O, and N₂) are separated and quantified by a detector (e.g., a thermal conductivity detector).
- Analysis: The measured percentages of C, H, and N are compared to the theoretical values calculated from the molecular formula of Boc-Glycine-¹³C. The results should be within a narrow margin of error (typically ±0.4%) of the theoretical values.

Visualizing Quality and Application

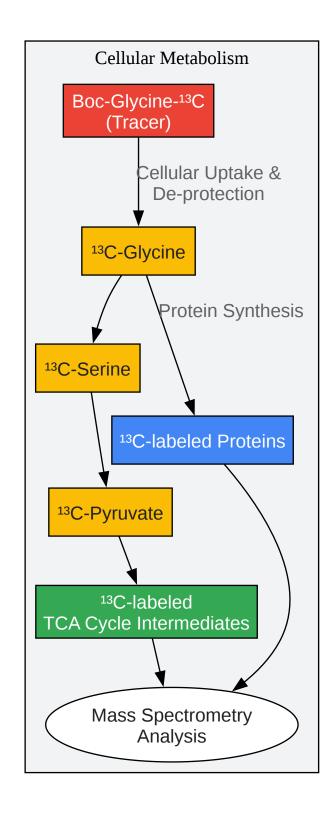
Diagrams can provide a clear and concise understanding of complex processes. The following have been generated using the Graphviz DOT language to illustrate the quality control workflow and a key application of Boc-Glycine-¹³C.



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Caption: Quality control workflow for Boc-Glycine-13C.





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Caption: Application of Boc-Glycine-13C in metabolic flux analysis.

Conclusion



The Certificate of Analysis for Boc-Glycine-¹³C is more than just a document; it is a comprehensive quality statement that underpins the reliability of your research. By understanding the data presented and the rigorous experimental protocols used to generate them, researchers, scientists, and drug development professionals can have full confidence in the integrity of this critical research material. This guide serves as a reference to aid in the interpretation of the CoA, ensuring that the Boc-Glycine-¹³C used in your experiments meets the high standards required for cutting-edge scientific discovery.

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